

An In-depth Technical Guide to the Physical Properties of Barium Thiosulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium thiosulfate*

Cat. No.: *B1580492*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **barium thiosulfate** (BaS_2O_3). It is intended to serve as a technical resource, consolidating key data and methodologies relevant to the study and application of this inorganic compound.

Core Physical and Chemical Properties

Barium thiosulfate is an inorganic compound with the chemical formula BaS_2O_3 .^{[1][2][3][4]} It typically presents as a white, crystalline powder or colorless solid.^{[5][6][7][8]} The compound is of interest in various fields, including analytical chemistry and the manufacturing of explosives and luminous paints.^{[1][8][9]} Under standard crystallization conditions from aqueous solutions, it predominantly exists as a monohydrate ($\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$).^{[1][9]}

The fundamental physical properties of **barium thiosulfate** are summarized in the table below. Data has been compiled from various sources, and values may represent the anhydrous or, more commonly, the monohydrate form as noted.

Property	Value	Notes	Citations
Molecular Formula	BaS ₂ O ₃	Anhydrous	[2][4][10]
Molecular Weight	~249.46 g/mol	Anhydrous	[1][4][5][10][11][12]
~267.47 g/mol	Monohydrate (BaS ₂ O ₃ ·H ₂ O)	[13]	
Appearance	White crystalline powder	[5][6][8][9][14]	
Density	3.45 g/cm ³	[5][14][15]	
3.5 g/cm ³	Monohydrate at 18°C	[7]	
Melting Point	Decomposes	See Section 3 for details	
Decomposition Temp.	~220-228°C	Anhydrous decomposes ~220°C; Monohydrate ~228°C	[5][8][16]
Solubility in Water	Very slightly soluble	[9][10][14]	
0.25 g / 100 mL	at 15°C	[1][8][9]	
0.21 g / 100 g	at 18.5°C	[16]	
Solubility in Other Solvents	Insoluble in ethanol	[5][8][9][15]	
Solubility Product (K _{sp})	pK _{sp} : 4.79	[5][15]	

Crystal Structure

The structural arrangement of atoms in solid-state **barium thiosulfate** has been elucidated primarily through crystallographic investigations of its monohydrate form, BaS₂O₃·H₂O.

- Crystal System: Orthorhombic[1]
- Space Group: Pnma[1]

Single-crystal X-ray diffraction (SC-XRD) analysis has been the definitive technique for determining this three-dimensional structure.[1][17] The Pnma space group indicates a specific set of symmetry operations that define the arrangement of the barium ions, thiosulfate ions, and water molecules within the crystal lattice.

Thermal Stability and Decomposition

Barium thiosulfate is thermally unstable and decomposes upon heating. The monohydrate first undergoes dehydration before the decomposition of the anhydrous salt.

- Dehydration: The water of hydration is lost at approximately 110°C.[8][9]
- Decomposition: The anhydrous form decomposes at around 220-228°C.[5][8][9] The decomposition reaction yields barium sulfate (BaSO_4), elemental sulfur (S), and sulfur dioxide (SO_2).[8][9]

Thermal analysis methods such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential for mapping these thermal events as a function of temperature.[17]

Experimental Methodologies

This section details the protocols for the synthesis and characterization of **barium thiosulfate**.

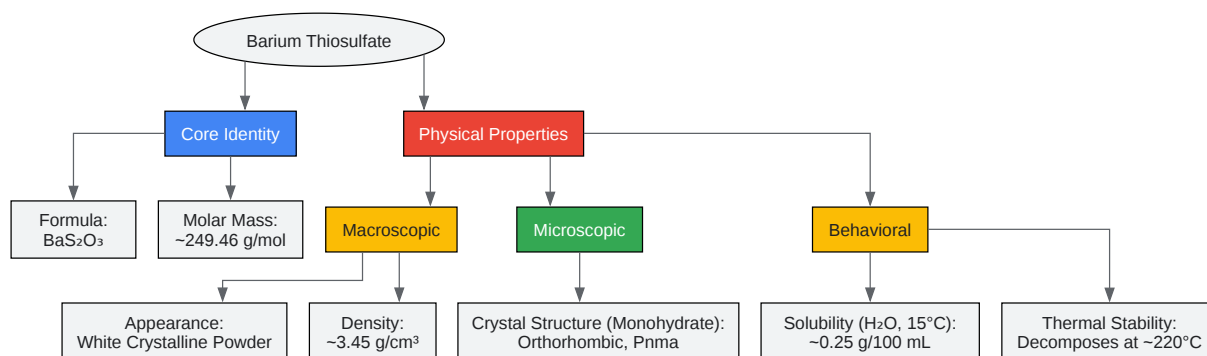
The most common laboratory synthesis relies on a precipitation (or metathesis) reaction driven by the low solubility of **barium thiosulfate** monohydrate.[1][17]

- Reactant Preparation: Prepare separate aqueous solutions of a soluble barium salt and a soluble thiosulfate salt. A typical procedure involves dissolving 35 g of barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) in 100 mL of distilled water.[18]
- Precipitation: To the barium chloride solution, add 35.5 g of solid sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$).[18] Stir the mixture continuously until the sodium thiosulfate has completely dissolved. The formation of a white, crystalline precipitate of **barium thiosulfate** monohydrate will occur.[1][17][18]
- Isolation: Filter the precipitate from the solution using suction filtration.[18]

- **Washing:** To remove soluble impurities, wash the collected solid (filter cake) with several portions of ice-cold water, followed by a similar wash with 95% ethanol.[18]
- **Drying:** Dry the final product in air at a low temperature (e.g., 40°C) to prevent premature decomposition.[8][9] The yield for this method is typically high, around 95%.[18]
- **Single-Crystal X-ray Diffraction (SC-XRD):** To determine the precise crystal structure, a suitable single crystal of $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ is grown and mounted on a goniometer. The crystal is irradiated with a monochromatic X-ray beam, and the resulting diffraction pattern is collected by a detector. Analysis of the positions and intensities of the diffracted beams allows for the determination of the unit cell dimensions, space group, and atomic positions within the crystal lattice.[17]
- **Thermal Analysis (TGA/DSC):** To investigate thermal stability, a small, precisely weighed sample of **barium thiosulfate** monohydrate is placed in a crucible within a thermogravimetric analyzer or differential scanning calorimeter. The sample is heated at a controlled rate in an inert atmosphere (e.g., nitrogen). TGA measures the change in mass as a function of temperature, revealing the dehydration and decomposition steps. DSC measures the heat flow into or out of the sample relative to a reference, identifying the temperatures of endothermic (e.g., dehydration, decomposition) or exothermic events.[17]

Visualization of Property Relationships

The following diagram illustrates the logical connections between the fundamental and derived physical properties of **barium thiosulfate**.



[Click to download full resolution via product page](#)

Physical property relationships of **Barium Thiosulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Barium thiosulfate | 35112-53-9 [smolecule.com]
- 2. Barium thiosulfate | BaO3S2 | CID 169663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bangchemicals.com [bangchemicals.com]
- 4. scbt.com [scbt.com]
- 5. BARIUM THIOSULFATE CAS#: 35112-53-9 [m.chemicalbook.com]
- 6. Barium Thiosulphate Manufacturer, Barium Thiosulphate in Hyderabad, Telangana [mtchemtechindia.com]

- 7. you-iggy.com [you-iggy.com]
- 8. BARIUM THIOSULFATE | 35112-53-9 [chemicalbook.com]
- 9. Page loading... [wap.guidechem.com]
- 10. Barium Thiosulfate [drugfuture.com]
- 11. 35112-53-9 CAS MSDS (BARIUM THIOSULFATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. Barium thiosulfate 98 35112-53-9 [sigmaaldrich.com]
- 13. Barium thiosulfate [webbook.nist.gov]
- 14. americanelements.com [americanelements.com]
- 15. BARIUM THIOSULFATE | 35112-53-9 [amp.chemicalbook.com]
- 16. barium thiosulfate [chemister.ru]
- 17. Barium thiosulfate | 35112-53-9 | Benchchem [benchchem.com]
- 18. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Barium Thiosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580492#barium-thiosulfate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com